

2-(Methylamino)cyclohexanone hydrochloride molecular weight

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Compound of Interest

Compound Name: 2-(Methylamino)cyclohexanone
hydrochloride

Cat. No.: B1357846

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An In-Depth Technical Guide to 2-(Methylamino)cyclohexanone Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **2-(Methylamino)cyclohexanone hydrochloride**. The information is compiled from established chemical databases.

Core Compound Data

The fundamental properties of **2-(Methylamino)cyclohexanone hydrochloride** are summarized below. This data is essential for any experimental design, including analytical method development and chemical synthesis.

Physicochemical Properties

| Property | Value |
|-------------------|--|
| Molecular Weight | 163.64 g/mol [1] |
| Molecular Formula | C7H14ClNO[1] |
| CAS Number | 23148-86-9[1][2] |
| IUPAC Name | 2-(methylamino)cyclohexan-1-one;hydrochloride[1] |

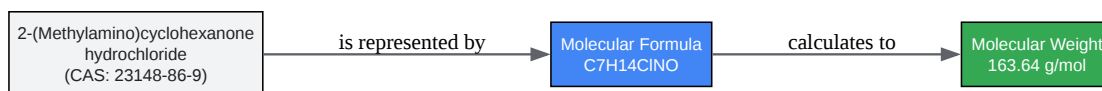
Synonyms

For a comprehensive literature search and to avoid ambiguity, researchers should be aware of the various synonyms for this compound.

- 2-(Methylamino)cyclohexanone hcl[1]
- 2-(methylamino)cyclohexan-1-one;hydrochloride[1]
- SCHEMBL10965326[1]

Chemical Information Pathway

The logical relationship between the compound's nomenclature, its elemental composition, and its molar mass is a foundational concept in chemistry. This relationship is visualized below.



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Fig. 1: Chemical Identity Relationship

Experimental Protocols and Biological Activity

A comprehensive search of scientific literature and databases was conducted to identify established experimental protocols, signaling pathway involvement, and biological activity data for **2-(Methylamino)cyclohexanone hydrochloride**. At present, there is a notable lack of publicly available, in-depth research detailing specific experimental methodologies or the biological function of this particular compound.

While data exists for structurally related arylcyclohexylamines, such as Ketamine and its derivatives, this information is not directly applicable to **2-(Methylamino)cyclohexanone hydrochloride** and has been omitted to maintain scientific accuracy.

Researchers interested in the potential applications of this molecule would need to undertake foundational in-vitro and in-vivo studies to characterize its pharmacological and toxicological profile.

Conclusion

2-(Methylamino)cyclohexanone hydrochloride is a defined chemical entity with established physicochemical properties. However, its biological role and potential applications remain largely unexplored in the public domain. This presents an opportunity for novel research to investigate its properties and potential uses. Any future research should begin with baseline characterization and safety profiling.

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References

- 1. 2-(Methylamino)cyclohexanone hydrochloride | C7H14ClNO | CID 20499288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(methylamino)cyclohexanone hydrochloride 95% | CAS: 23148-86-9 | AChemBlock [achemblock.com]
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